

GSK2193874 degradation pathways and storage conditions

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Compound of Interest

Compound Name: GSK2193874

Cat. No.: B607779

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GSK2193874 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the storage, handling, and stability of **GSK2193874**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for **GSK2193874**?

GSK2193874 should be stored as a solid powder or in a solvent. For long-term storage, it is recommended to store the compound at -20°C or -80°C.^{[1][2][3][4]} Different suppliers provide slightly varying recommendations, which are summarized in the table below.

2. How long is **GSK2193874** stable under different storage conditions?

The stability of **GSK2193874** depends on the storage temperature and whether it is in solid form or dissolved in a solvent. As a powder, it can be stable for up to 4 years when stored at -20°C.^[3] In solvent, stability is generally shorter.

3. What are the recommended solvents for dissolving **GSK2193874**?

GSK2193874 is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is a commonly recommended solvent, with solubility up to 100 mg/mL.^[2] It is also soluble in ethanol and

dimethylformamide (DMF).[3] For in vivo experiments, stock solutions in DMSO can be further diluted in vehicles like corn oil.[2]

4. How should I prepare stock solutions of **GSK2193874**?

To prepare a stock solution, it is recommended to use fresh, high-purity DMSO.[2] For example, to prepare a 10 mM stock solution, you can dissolve the compound in DMSO. For cell-based assays, further dilutions should be made in the appropriate cell culture medium. For in vivo studies, a common practice is to dilute a concentrated DMSO stock solution into a suitable vehicle like corn oil immediately before use.[2]

5. Are there any known degradation pathways for **GSK2193874**?

Detailed public information on the specific chemical degradation pathways of **GSK2193874** is limited. To minimize potential degradation, it is crucial to adhere to the recommended storage and handling conditions. Avoid repeated freeze-thaw cycles of stock solutions.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Solvent has absorbed moisture (especially DMSO).- Storage temperature fluctuations.- Exceeded solubility limit.	- Use fresh, anhydrous DMSO. [2]- Aliquot stock solutions to avoid repeated freeze-thaw cycles.[2]- Gently warm the solution to aid dissolution.[5]
Inconsistent experimental results	- Degradation of the compound due to improper storage.- Inaccurate concentration of the working solution.	- Ensure the compound has been stored according to recommendations.- Prepare fresh working solutions for each experiment.[1]- Verify the accuracy of your dilution calculations.
Low oral bioavailability in animal studies	- Poor solubility in the chosen vehicle.- Degradation of the compound after administration.	- Optimize the formulation. For example, a suspension in corn oil prepared from a DMSO stock has been used.[2]- Prepare the dosing solution immediately before administration.[2]

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **GSK2193874**

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	[2] [4]
Powder	-20°C	≥ 4 years	[3]
Powder	4°C	2 years	[4]
In Solvent (DMSO)	-80°C	2 years	[1]
In Solvent (DMSO)	-80°C	1 year	[2]
In Solvent (DMSO)	-20°C	1 year	[1]
In Solvent (DMSO)	-20°C	1 month	[2]

Table 2: Solubility of **GSK2193874**

Solvent	Concentration	Source
DMSO	100 mg/mL (144.58 mM)	[2]
DMSO	50 mM (with gentle warming)	[5]
DMSO	14 mg/mL	[3]
DMF	15 mg/mL	[3]
Ethanol	15 mg/mL	[3]
Ethanol:PBS (pH 7.2) (1:2)	0.3 mg/mL	[3]

Experimental Protocols

Protocol 1: Preparation of **GSK2193874** Stock Solution (10 mM in DMSO)

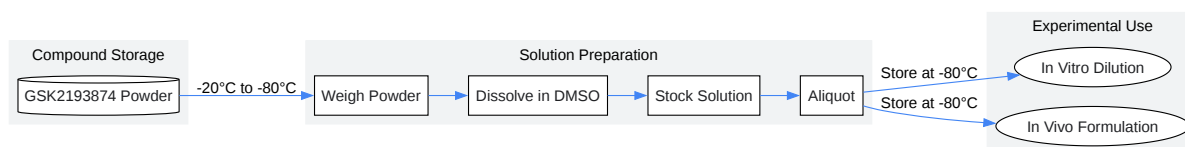
- Materials: **GSK2193874** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: The molecular weight of **GSK2193874** is 691.62 g/mol . To prepare a 10 mM solution, weigh out 6.92 mg of **GSK2193874**.

- Procedure: a. Add the weighed **GSK2193874** powder to a sterile microcentrifuge tube. b. Add 1 mL of anhydrous DMSO to the tube. c. Vortex or gently warm the solution until the powder is completely dissolved.[5] d. Aliquot the stock solution into smaller volumes in separate sterile tubes to avoid repeated freeze-thaw cycles. e. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Dosing Solution for In Vivo Studies (Example)

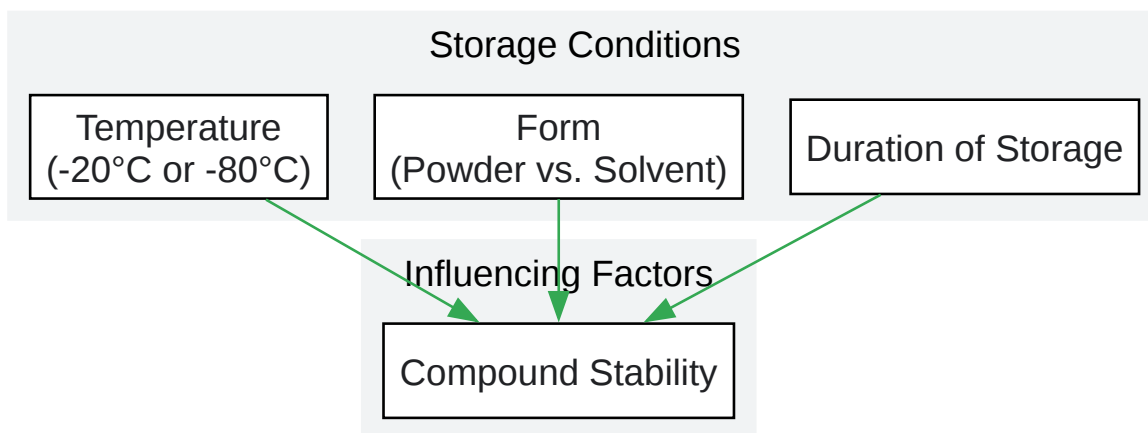
- Materials: **GSK2193874** stock solution (e.g., 120 mg/mL in DMSO), corn oil, sterile tubes.
- Procedure (for a 1 mL working solution): a. In a sterile tube, add 950 µL of corn oil. b. Add 50 µL of the 120 mg/mL clear DMSO stock solution to the corn oil. c. Mix the solution thoroughly until it is even. d. This mixed solution should be used immediately for optimal results.[2]

Visualizations



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Caption: Workflow for handling and preparing **GSK2193874**.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. rndsystems.com [rndsystems.com]
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